

An In-depth Technical Guide to 24(28)-Dehydroergosterol: Physical and Chemical Properties

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Compound of Interest

Compound Name: 24(28)-Dehydroergosterol

Cat. No.: B15549021

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Introduction

24(28)-Dehydroergosterol (ergosta-5,7,22,24(28)-tetraen-3 β -ol) is a significant sterol intermediate in the ergosterol biosynthesis pathway, particularly in fungi and yeast. As a direct precursor to ergosterol, a vital component of fungal cell membranes, this compound is of paramount interest in the fields of mycology, drug development, and membrane biology. The accumulation of **24(28)-dehydroergosterol** is often an indicator of the disruption of the ergosterol biosynthesis pathway, which is a primary target for many antifungal drugs. This technical guide provides a comprehensive overview of the physical and chemical properties of **24(28)-dehydroergosterol**, detailed experimental protocols for its analysis, and a visualization of its role in key biological pathways.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **24(28)-Dehydroergosterol** is presented below. This data has been compiled from various sources to provide a

comprehensive reference.

Property	Value	Source(s)
Molecular Formula	C ₂₈ H ₄₂ O	[1][2]
Molecular Weight	394.63 g/mol	[1][2]
CAS Number	29560-24-5	[1][2]
Physical State	Solid	[3]
Appearance	White to off-white solid	[2]
Melting Point	118-120 °C	[3]
Boiling Point	Data not readily available	
Relative Density	1.01	[3]
Solubility	Soluble in ethanol, DMSO, and dimethylformamide. Sparingly soluble in aqueous buffers.	[4]
UV Absorbance (λ _{max})	~230 nm and 281.5 nm	[5]
Specific Optical Rotation	Data not readily available	

Spectral Data

UV-Vis Spectroscopy

24(28)-Dehydroergosterol exhibits a characteristic ultraviolet (UV) absorbance spectrum that is crucial for its detection and quantification. It displays two primary absorbance maxima at approximately 230 nm and 281.5 nm.[5] This distinct spectral profile allows for its differentiation from ergosterol, which only absorbs significantly at 281.5 nm.[5]

Mass Spectrometry

The mass spectrum of **24(28)-Dehydroergosterol** provides a unique fingerprint for its identification. The molecular ion peak corresponding to its molecular weight is a key feature.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ^1H and ^{13}C NMR spectral data for **24(28)-Dehydroergosterol** are not readily available in the public domain. However, the ^{13}C NMR chemical shifts for 24-methylenecholesterol, a structurally very similar $\Delta^{24(28)}$ phytosterol, have been reported and can serve as a valuable reference. The key is to note the characteristic shifts associated with the exocyclic double bond at C24-C28 and the surrounding carbon atoms in the side chain.[\[6\]](#)

Experimental Protocols

Protocol 1: Extraction and Saponification of Sterols from Fungal Biomass

This protocol describes the extraction of total non-saponifiable lipids, which will be enriched in **24(28)-dehydroergosterol**, from fungal cells.

Materials:

- Fungal biomass
- 25% (w/v) Potassium hydroxide (KOH) in ethanol[\[2\]](#)
- n-Heptane[\[2\]](#)
- Sterile distilled water[\[2\]](#)
- Vortex mixer
- Water bath or heating block (80°C)
- Centrifuge
- Glass tubes with Teflon-lined screw caps

Procedure:

- Harvest fungal biomass by centrifugation or filtration and wash with sterile distilled water.[\[2\]](#)
- Weigh a precise amount of lyophilized fungal biomass (e.g., 50-100 mg) into a glass tube.[\[2\]](#)

- Add 2 mL of 25% (w/v) ethanolic potassium hydroxide to the biomass.[\[2\]](#)
- Incubate the mixture in a water bath at 80°C for 1 hour, with vortexing every 15-20 minutes to hydrolyze sterol esters.[\[2\]](#)
- Allow the mixture to cool to room temperature.
- Add 1 mL of sterile distilled water and 3 mL of n-heptane to the tube.[\[2\]](#)
- Vortex vigorously for 3 minutes to extract the non-saponifiable lipids into the n-heptane layer.[\[2\]](#)
- Centrifuge at 3000 x g for 5 minutes to separate the phases.[\[2\]](#)
- Carefully transfer the upper n-heptane layer containing the sterols to a new glass tube.
- Repeat the extraction of the aqueous phase twice more with n-heptane to maximize recovery.
- Pool the n-heptane extracts and evaporate to dryness under a stream of nitrogen.

Protocol 2: Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and definitive identification of **24(28)-Dehydroergosterol**.

Materials:

- Dried sterol extract
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)[\[2\]](#)
- Anhydrous pyridine[\[2\]](#)
- Gas chromatograph coupled to a mass spectrometer (GC-MS) with an appropriate column (e.g., HP-5ms)[\[2\]](#)

Procedure:

- Derivatization: To the dried sterol extract, add 50 μL of BSTFA with 1% TMCS and 50 μL of anhydrous pyridine.^[2] Incubate at 60°C for 30 minutes to form trimethylsilyl (TMS) ether derivatives.^[2]
- GC-MS Analysis:
 - Injection: Inject 1 μL of the derivatized sample in splitless mode.^[2]
 - Oven Temperature Program (Example):
 - Initial temperature: 150°C, hold for 1 minute.
 - Ramp to 250°C at 20°C/min, hold for 5 minutes.
 - Ramp to 300°C at 5°C/min, hold for 10 minutes.^[2]
 - Mass Spectrometer Parameters (Example):
 - Ionization: Electron Impact (EI) at 70 eV.^[2]
 - Scan Range: m/z 50-600.^[2]
- Data Analysis: Identify **24(28)-dehydroergosterol** based on its retention time and comparison of its mass spectrum with reference spectra from a library (e.g., NIST).

Protocol 3: Purification by High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC is an effective method for the purification of **24(28)-Dehydroergosterol** from a crude extract.

Materials:

- Dried sterol extract
- Methanol (HPLC grade)

- HPLC system with a C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size) and a UV detector.

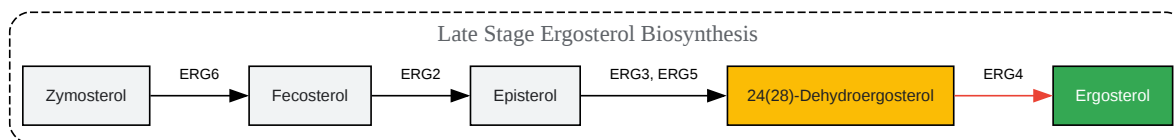
Procedure:

- Sample Preparation: Redissolve the dried sterol extract in methanol.
- HPLC Separation:
 - Mobile Phase: Isocratic elution with 100% methanol is a common starting point.
 - Flow Rate: 1.0 mL/min.
 - Detection: Monitor the elution profile using a UV detector set at the absorbance maxima of **24(28)-dehydroergosterol** (~230 nm and 281.5 nm).
- Fraction Collection: Collect the fraction corresponding to the retention time of **24(28)-dehydroergosterol**.
- Purity Assessment: Analyze the collected fraction by analytical HPLC or GC-MS to confirm its purity.

Signaling Pathways and Logical Relationships

Ergosterol Biosynthesis Pathway

24(28)-Dehydroergosterol is a crucial intermediate in the late stages of the ergosterol biosynthesis pathway. This pathway is a primary target for azole antifungal drugs, which inhibit the enzyme lanosterol 14 α -demethylase, leading to the accumulation of upstream sterols, including **24(28)-dehydroergosterol**.^[5] The final step in ergosterol synthesis is the reduction of the C24(28) double bond of **24(28)-dehydroergosterol** by the enzyme sterol C24(28) reductase.^[7]

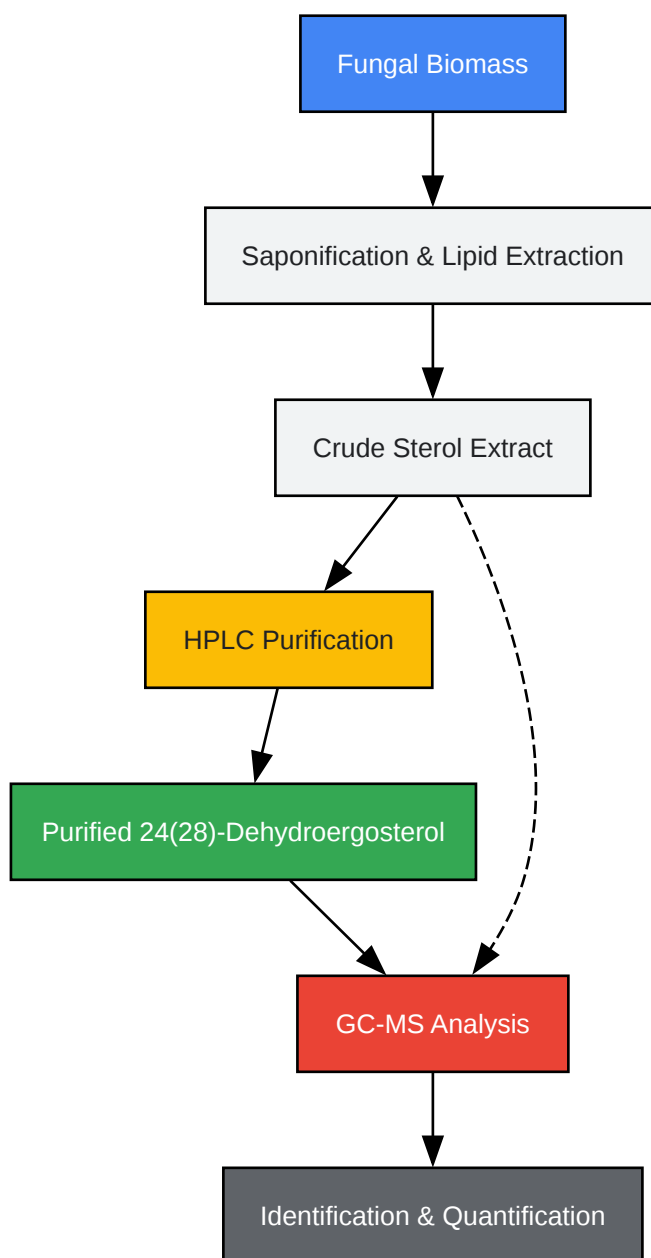


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Caption: A simplified diagram of the late-stage ergosterol biosynthesis pathway.

Experimental Workflow for Analysis of 24(28)-Dehydroergosterol

The following diagram illustrates a typical workflow for the extraction, purification, and analysis of **24(28)-dehydroergosterol** from a fungal source.



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Caption: A logical workflow for the isolation and analysis of **24(28)-dehydroergosterol**.

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